

strontium phosphate molecular formula

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Compound of Interest

Compound Name: *Strontium phosphate*

Cat. No.: *B085154*

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An In-depth Technical Guide to **Strontium Phosphate** for Researchers and Drug Development Professionals

Introduction

Strontium phosphate, with the molecular formula $\text{Sr}_3(\text{PO}_4)_2$, is an inorganic compound composed of strontium cations (Sr^{2+}) and phosphate anions (PO_4^{3-}).^{[1][2]} It is a white, crystalline solid that is notably insoluble in water.^{[1][2]} Also known by synonyms such as tristrontium diphosphate and **strontium phosphate tribasic**, this compound has garnered significant interest in materials science and biomedicine.^{[2][3][4]}

In recent years, **strontium phosphate** has been extensively investigated for its applications in the biomedical field, particularly in bone tissue engineering and as a carrier for drug delivery.^{[2][5]} The therapeutic effects are largely attributed to the strontium ion, which is known to enhance bone metabolism by simultaneously promoting bone formation and inhibiting bone resorption.^{[6][7]} This dual-action mechanism makes strontium-containing biomaterials, including **strontium phosphate**, promising candidates for treating osteoporosis and regenerating bone defects.^{[7][8]} Beyond its biomedical applications, **strontium phosphate** is also utilized as a phosphor host material in luminescent materials and for preparing high-performance ceramics.^{[2][4][5]}

Physicochemical Properties

Strontium phosphate is a stable compound with well-defined physical and chemical properties. Its anhydrous form has a high melting point and is thermally stable, allowing for its

use in high-temperature applications.[2] The quantitative properties of **strontium phosphate** are summarized in the table below.

Property	Value	References
Molecular Formula	$\text{Sr}_3(\text{PO}_4)_2$	[1][3][4]
Molar Mass	452.8 g/mol	[1][3][9]
Appearance	White solid / powder	[1][2][3]
Density	4.53 g/cm ³	[1]
Melting Point	>380 °C	[3][4]
Crystal Structure (NPs)	Orthorhombic	[10][11]
Solubility	Insoluble in water	[1][2]

Experimental Protocols: Synthesis of Strontium Phosphate

Strontium phosphate can be synthesized through various methods, with precipitation and solid-state reactions being the most common. The chosen method can influence the material's properties, such as particle size and crystallinity.

Synthesis by One-Pot Precipitation

This method is suitable for producing **strontium phosphate** nanoparticles (NPs) at room temperature and is valued for its simplicity and sustainability.[10][11]

Methodology:

- Prepare Precursor Solutions:
 - Prepare a 0.1 M solution of strontium nitrate dihydrate ($\text{Sr}(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$) by dissolving 1.70 g in 40 mL of deionized water.
 - Prepare a 0.2 M solution of disodium hydrogen phosphate (Na_2HPO_4) by dissolving 2.26 g in 40 mL of deionized water.

- Homogenization: Stir both solutions separately for 10 minutes to ensure homogeneity.[11]
- Precipitation: Add the disodium hydrogen phosphate solution dropwise into the strontium nitrate solution while maintaining continuous stirring.[11]
- Reaction: Continue stirring the resulting mixture for an additional 40 minutes at room temperature to allow the precipitation reaction to complete.[11]
- Separation and Washing: Collect the white precipitate by centrifugation or filtration. Wash the collected nanoparticles multiple times with deionized water and ethanol to remove any unreacted precursors and byproducts.
- Drying: Dry the final product in an oven at 60-80 °C overnight to obtain the **strontium phosphate** nanoparticle powder.

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